

Neocaesalpin L: A Technical Guide on its Natural Sources, Abundance, and Isolation

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Compound of Interest

Compound Name: *Neocaesalpin L*

Cat. No.: *B1150824*

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Introduction

Neocaesalpin L is a naturally occurring cassane-type diterpenoid, a class of chemical compounds characterized by a specific four-ring carbon skeleton. These compounds, isolated from various species of the *Caesalpinia* genus, have garnered significant interest in the scientific community for their diverse and potent biological activities, including anti-inflammatory, antiviral, and cytotoxic effects. This technical guide provides a comprehensive overview of **Neocaesalpin L**, focusing on its natural sources, abundance, detailed experimental protocols for its isolation and purification, and an exploration of its known biological activities and associated signaling pathways.

Natural Sources and Abundance

Neocaesalpin L has been identified as a constituent of at least two plant species within the *Caesalpinia* genus: *Caesalpinia minax* and *Caesalpinia bonduc*.^[1] These plants are found in various tropical and subtropical regions and have a history of use in traditional medicine.

The abundance of **Neocaesalpin L** in these natural sources can vary depending on factors such as the specific plant part, geographical location, and harvesting time. While precise quantitative data for **Neocaesalpin L** is not extensively reported in all literature, studies on the phytochemical analysis of *Caesalpinia* species provide insights into the general yields of cassane-type diterpenoids.

Table 1: Natural Sources of **Neocaesalpin L**

Plant Species	Plant Part	Geographic Origin (if specified)	Reference
Caesalpinia minax	Seeds	Not specified in all studies	[1]
Caesalpinia bonduc	Seeds	Not specified in all studies	[2]

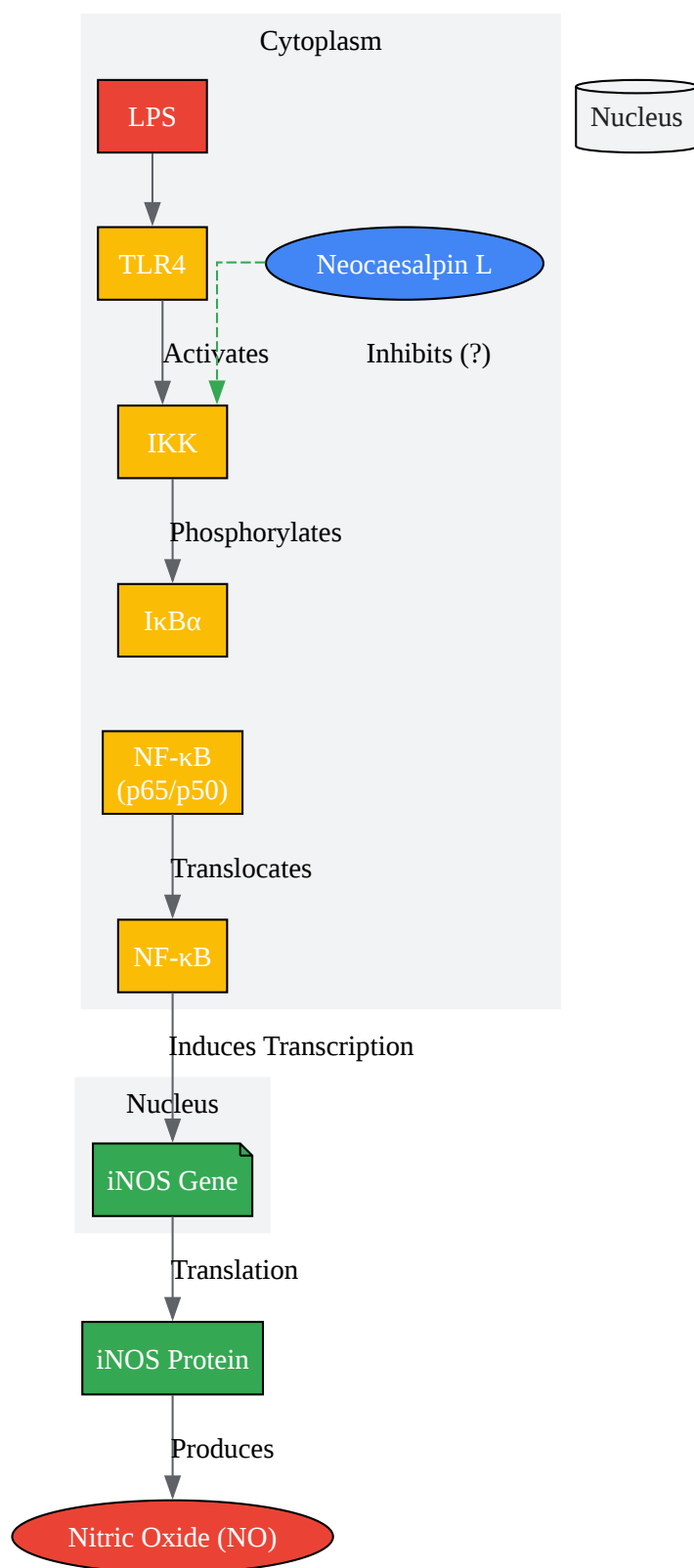
Quantitative analysis of cassane diterpenoids in *Caesalpinia minax* has been performed using High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (HPLC-QTOF-MS).[\[3\]](#) This analytical technique is suitable for the quantification of **Neocaesalpin L** in plant extracts, although specific percentage yields for this particular compound are not always detailed in broad screenings.

Experimental Protocols

The isolation and purification of **Neocaesalpin L** from its natural sources involve a multi-step process combining extraction and chromatographic techniques. The following protocols are synthesized from methodologies reported for the isolation of cassane-type diterpenes from *Caesalpinia* species.

General Experimental Workflow





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References

- 1. The new cassane-type diterpenes from *Caesalpinia minax* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cassane-Type Diterpenoids from the Seeds of *Caesalpinia bonduc* (L.) Roxb - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Simultaneous identification and analysis of cassane diterpenoids in *Caesalpinia minax* Hance by high-performance liquid chromatography with quadrupole time-of-flight mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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